

physical and chemical properties of 4-(2-Octylamino)diphenylamine

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 4-(2-Octylamino)diphenylamine

Cat. No.: B171053

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A Comprehensive Technical Guide to 4-(2-Octylamino)diphenylamine

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of the physical, chemical, and biological properties of **4-(2-Octylamino)diphenylamine**, a significant member of the aromatic amine antioxidant family. The information is compiled to serve as a crucial resource for professionals engaged in materials science, chemical synthesis, and toxicology.

Chemical Identification

4-(2-Octylamino)diphenylamine is a substituted diarylamine. Its unique structural features, comprising a diphenylamine core with a secondary octyl group, define its chemical behavior and applications. Accurate identification is paramount for research and regulatory purposes.



Identifier	Value	Citation
IUPAC Name	N¹-(1-methylheptyl)-N⁴-phenyl- 1,4-benzenediamine	[1]
CAS Number	15233-47-3	[1][2][3]
Molecular Formula	C20H28N2	[1][2][3][4]
Molecular Weight	296.45 g/mol	[1][2][5]
Synonyms	N-(1-Methylheptyl)-N'-phenyl- p-phenylenediamine, MHPPD, 8-PPD, N-Phenyl-N'-(2- octyl)-1,4-phenylenediamine	[1][4]
InChI Key	JQTYAZKTBXWQOM- UHFFFAOYSA-N	[1][4]
SMILES	CC(CCCCC)NC1=CC=C(NC 2=CC=CC=C2)C=C1	[1]

Physicochemical Properties

The physicochemical properties of **4-(2-Octylamino)diphenylamine** are critical for its application, formulation, and handling. These properties have been determined through various analytical methods and predictive modeling.



Property	Value	Citation
Appearance	Red to dark blue to black, clear to cloudy liquid	[2]
Boiling Point	443.3 ± 28.0 °C (Predicted)	[2]
Density	1.00 g/cm ³	[2]
Refractive Index	1.5830 to 1.5870	[2]
рКа	6.70 ± 0.50 (Predicted)	[2]
Stability	Stable for ≥ 4 years under appropriate storage conditions	[1]
Storage	Store at room temperature in a dark place under an inert atmosphere; Air sensitive	[2]
Solubility	DMSO: Sparingly soluble (1-10 mg/mL)Ethanol: Soluble (≥10 mg/mL)	[1][2]

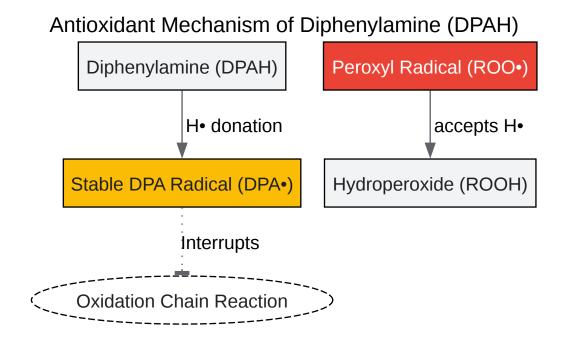
Applications and Biological Activity

4-(2-Octylamino)diphenylamine is primarily recognized for its function as a potent aromatic amine antioxidant.[1][2]

- Industrial Use: It is commonly incorporated as an additive in rubber formulations to prevent oxidative degradation, thereby enhancing the material's durability and lifespan.[1][2]
- Toxicology: The compound has demonstrated toxicity towards the bacterium Vibrio fischeri, with a reported EC50 of 0.68 mg/mL.[1][2] In animal models, it has been shown to induce skin sensitization and contact dermatitis, highlighting the need for careful handling.[1][2]

The antioxidant effect of the broader diphenylamine class of molecules lies in the reactivity of the secondary amine function.[6][7] This group can donate a hydrogen atom to neutralize damaging free radicals, a mechanism that is fundamental to its protective action in materials.[8] [9]





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Caption: Free radical scavenging by diphenylamine antioxidants.

Experimental Protocols

While specific proprietary synthesis methods may vary, a general and well-established approach for synthesizing alkylated diphenylamines involves a nucleophilic aromatic substitution followed by reductive amination. The following protocol is a representative, generalized procedure.

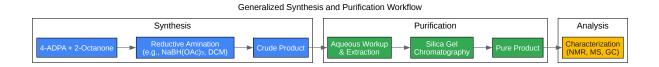
Protocol: Generalized Synthesis of 4-(2-Octylamino)diphenylamine

- Step 1: Synthesis of 4-Aminodiphenylamine (4-ADPA).
 - A common route involves the reaction of aniline and nitrobenzene in the presence of a strong base (e.g., tetramethylammonium hydroxide) to form 4-nitrodiphenylamine.[10]
 - The reaction is typically conducted at temperatures ranging from 40°C to 80°C.[10]
 - The resulting 4-nitrodiphenylamine intermediate is then reduced to 4-ADPA, often using catalytic hydrogenation (e.g., with a platinum or palladium catalyst) or other reducing agents.[10]



- Step 2: Reductive Amination.
 - 4-Aminodiphenylamine (4-ADPA) is reacted with 2-octanone in the presence of a reducing agent.
 - A common laboratory-scale reducing agent for this transformation is sodium triacetoxyborohydride or sodium cyanoborohydride.
 - The reaction is typically carried out in a suitable solvent, such as dichloromethane (DCM) or 1,2-dichloroethane (DCE), often with the addition of acetic acid to facilitate imine formation.
 - The mixture is stirred at room temperature until the reaction is complete, as monitored by an appropriate technique (e.g., Thin Layer Chromatography or LC-MS).
- Step 3: Workup and Purification.
 - Upon completion, the reaction is quenched by the addition of an aqueous solution, such as sodium bicarbonate.
 - The organic layer is separated, washed with brine, and dried over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate).
 - The solvent is removed under reduced pressure to yield the crude product.
 - Purification is achieved via column chromatography on silica gel, using a gradient of ethyl acetate in hexanes or a similar solvent system to isolate the final product, 4-(2-Octylamino)diphenylamine.
- Step 4: Characterization.
 - The structure and purity of the final compound are confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Gas Chromatography (GC).





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Caption: Workflow for synthesis, purification, and analysis.

Safety and Handling

Based on available safety data, **4-(2-Octylamino)diphenylamine** is classified as hazardous.

- Hazard Statements: H302 + H312 + H332: Harmful if swallowed, in contact with skin, or if inhaled.
- Precautionary Statements: Users should avoid breathing vapors (P261), wash skin
 thoroughly after handling (P264), and use appropriate personal protective equipment. In
 case of skin contact (P302), wash with plenty of water. If inhaled (P304), move the person to
 fresh air. Medical attention should be sought if symptoms persist.

Conclusion

4-(2-Octylamino)diphenylamine is a well-characterized aromatic amine with significant utility as an antioxidant, particularly in the rubber industry. Its physicochemical properties, including its liquid state and solubility profile, are well-documented. While its antioxidant mechanism is a key feature for its industrial application, its toxicological profile necessitates stringent safety protocols during handling and use. The generalized synthesis protocol provided herein offers a viable route for its laboratory-scale preparation for further research and development.

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